

## Safeguarding Your Laboratory: Proper Disposal Procedures for Methomyl

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Compound of Interest				
Compound Name:	Methomyl			
Cat. No.:	B8812604	Get Quote		

**Methomyl** is a highly toxic carbamate insecticide requiring stringent disposal protocols to ensure the safety of laboratory personnel and prevent environmental contamination.[1][2] Adherence to these procedures is critical, as improper disposal of **methomyl** waste is a violation of federal law in many regions and is classified as acutely hazardous.[1][3]

### **Immediate Safety and Handling Precautions**

Before initiating any disposal-related activities, it is imperative to consult the product's specific Safety Data Sheet (SDS). The following are general but essential safety measures:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including impervious rubber gloves and boots, protective clothing, chemical safety goggles, and, in case of inadequate ventilation or potential for aerosol generation, a NIOSH/MSHA-approved selfcontained breathing apparatus (SCBA).[4][5]
- Ventilation: Handle methomyl exclusively in well-ventilated areas or outdoors to avoid inhalation of dust, mists, or vapors.[5][6]
- Ignition Sources: **Methomyl** formulations can be highly flammable.[5] Keep the chemical away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and take precautionary measures against static discharge.[5][6]
- Emergency Stations: Ensure that eyewash fountains and safety showers are in close proximity to any area where **methomyl** is handled.[6]



### **Quantitative Data and Classifications**

For logistical and regulatory purposes, it is crucial to be aware of the specific classifications for **methomyl** waste.

Classification Type	Identifier	Description	Source
U.S. EPA Hazardous Waste	P066	For generators of waste equal to or greater than 100 kg/month.	[7]
UN Number (Solid)	UN 2757	Carbamate Pesticide, Solid, Toxic	[8][9]
UN Number (Liquid)	UN 2758	Carbamate Pesticide, Liquid, Flammable, Toxic	[6]
Transport Hazard Class	6.1	Poisonous Substance	[1][8]
Transport Packing Group	II	Substance presenting a medium risk of poisoning in transport.	[1][8]
Aquatic Hazard	Category 1	Very toxic to aquatic life with long-lasting effects.	[4][5][8]

## **Procedural Disposal Plan**

The proper disposal route for **methomyl** depends on whether you are handling unused product, empty containers, or material from a spill.

## **Step 1: Disposal of Unused or Excess Methomyl**

On-site disposal of concentrated **methomyl** is generally not acceptable.[4] The primary principle is to avoid generating waste whenever possible.



- Intended Use: The most preferred method is to use the product for its intended purpose according to the label instructions.[4]
- Contact Authorities: If the product cannot be used, do not dispose of it directly. Contact your local State Pesticide or Environmental Control Agency, or a designated Hazardous Waste representative for guidance.[1][3][10]
- Utilize Collection Programs: Inquire about local chemical collection programs. For example, some regions have services like ChemClear® that periodically collect unwanted chemicals.

  [4]
- Approved Waste Disposal Plant: The ultimate destination for methomyl waste should be an approved and licensed waste disposal facility or incineration plant.[4][5] Recommended disposal methods include incineration in a furnace with an effluent gas scrubber or alkaline hydrolysis, which leads to complete degradation.[7]

# **Step 2: Decontamination and Disposal of Empty Containers**

Empty containers retain product residue and must be treated as hazardous waste.[5] Never reuse them for any other purpose.[5][9]

- Triple Rinsing: Invert the empty container over a spray or mixing tank, allowing it to drain for at least 30 seconds until the flow becomes drips.[5][11] Rinse the container three times with a volume of fresh water equal to one-quarter of the container's capacity.[5][11]
- Rinsate Collection: Add all rinsings directly to the spray tank or a designated collection vessel for later disposal as methomyl waste.[4]
- Container Destruction: Puncture or otherwise render the container unusable to prevent reuse.[5][8]
- Recycling/Disposal: Offer the cleaned and punctured containers to an approved collector or recycler.[5][8] National programs like drumMUSTER in Australia provide collection services for properly cleaned chemical containers.[4]





### **Step 3: Spill Cleanup and Disposal**

Immediate and careful action is required in the event of a spill to prevent exposure and environmental contamination.

- Ensure Safety: Evacuate unprotected personnel. The cleanup crew must wear the full PPE described above, including SCBA.[4][5]
- Containment: Stop the leak if it is safe to do so.[6] Dike the area with an inert absorbent material such as sand, clay, earth, or vermiculite to contain the spill.[4][5][6]
- Collection: Use non-sparking tools to carefully sweep, scoop, or vacuum the absorbed material into clean, dry, sealable, and properly labeled containers for disposal.[5][6][7]
- Decontamination:
  - Wash the spill area, tools, and equipment with a bleach or caustic/soda ash solution to neutralize any remaining residue.[4][6]
  - Collect all wash water and cleaning materials for disposal as hazardous waste; do not allow it to enter drains or waterways.[4][5]
- Reporting: If a significant spill occurs or if contamination of sewers or waterways is possible, report it immediately to local water and waste management authorities or other emergency services.[4][5]

# Experimental Protocol: Decontamination of Pesticide-Contaminated Water

A system has been developed for decontaminating wash water from pesticide applicators, which can be adapted for laboratory use to treat aqueous rinsates containing **methomyl**.[7]

• Flocculation/Coagulation: In the first stage, the pesticide-contaminated water undergoes flocculation and coagulation. This process involves adding chemicals (flocculants/coagulants) that cause the suspended pesticide particles to clump together.





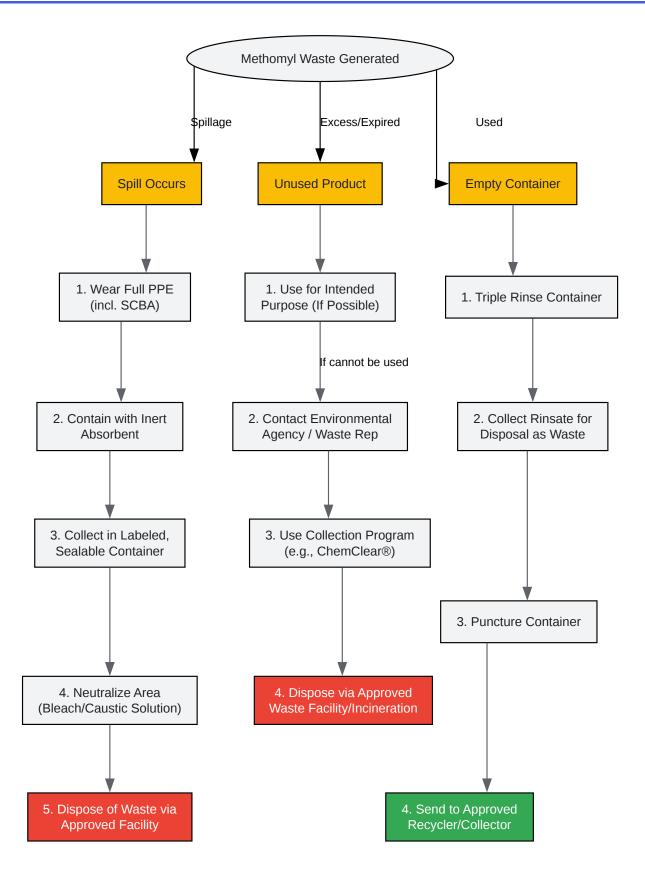


- Sedimentation: The water is then left undisturbed to allow the aggregated particles (floc) to settle to the bottom, forming a sediment layer.
- Supernatant Treatment: The clearer water (supernatant) from the top is carefully separated from the sediment.
- Activated Carbon Filtration: This supernatant is then passed through columns containing activated carbon. The porous nature of the carbon adsorbs the dissolved pesticide molecules, effectively removing them from the water.
- Disposal: The resulting sediment and the used activated carbon must be disposed of as hazardous methomyl waste.

## **Methomyl Disposal Workflow**

The following diagram illustrates the decision-making process and procedural flow for the proper management and disposal of **methomy!** waste.





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Caption: Workflow for the safe management and disposal of different **methomyl** waste streams.

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